

Safety and Efficacy Profile: Zoliflodacin vs. Standard of Care

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zoliflodacin

CAS No.: 1620458-09-4

Cat. No.: S004111

[Get Quote](#)

Feature	Zoliflodacin (Single 3g oral dose)	Ceftriaxone (500mg IM) + Azithromycin (1g oral)
Overall Safety Profile	Generally well-tolerated [1] [2]	Generally well-tolerated [1]
Common Adverse Events	Gastrointestinal issues (e.g., diarrhea, nausea) [3] [4]; Headache [3]	Information missing
Rate of Adverse Events	46.2% [5]	46.4% [5]
Serious Adverse Events	None reported in the trial [2] [5]	Information missing
Urogenital Cure Rate (micro-ITT)	90.9% [1] [5]	96.2% [1] [5]
Urogenital Cure Rate (Evaluable Population)	96.8% [6] [7]	100% [6] [7]
Activity Against Ciprofloxacin-Resistant Strains	96.6% cure rate in urogenital infection [8] [6]	Information missing

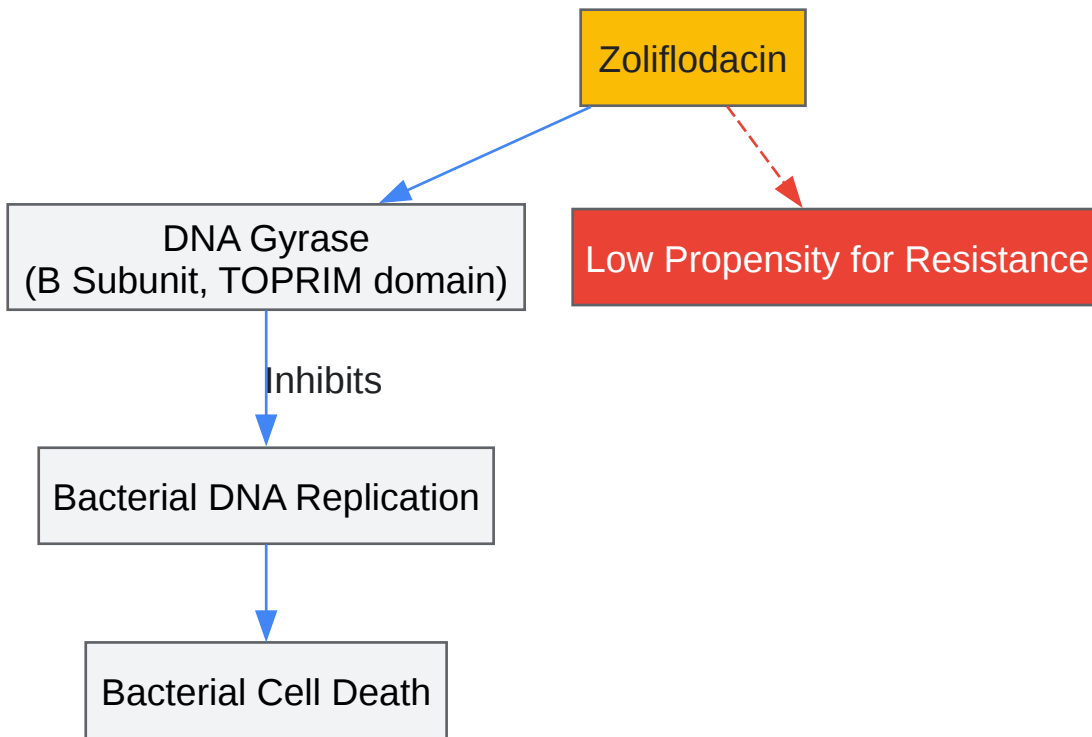
Detailed Clinical Trial Methodology

For fellow researchers, the key experimental protocols from the pivotal Phase 3 trial (NCT03959527) are detailed below.

- **1. Trial Design:** The trial was a **global, randomized, open-label, non-inferiority study** conducted across 16 sites in multiple countries [2].
- **2. Participant Population:** The study enrolled **930 adolescents and adults** (aged 12 and older, weighing ≥ 35 kg) with confirmed uncomplicated urogenital, rectal, or pharyngeal gonorrhoea [6] [2].
- **3. Treatment Regimens and Randomization:** Participants were randomized in a **2:1 ratio** to receive either a **single 3g oral dose of zoliflodacin** or the standard regimen of a **500mg intramuscular (IM) injection of ceftriaxone plus a 1g oral dose of azithromycin** [1] [2].
- **4. Primary Efficacy Endpoint Assessment:** The primary endpoint was **microbiological cure** at the urogenital site on **Day 6** (± 2 days) at the test-of-cure visit. Cure was defined as a culture that was positive for *N. gonorrhoeae* at baseline and negative at the follow-up visit in the microbiological intent-to-treat (micro-ITT) population [1] [5].
- **5. Safety Assessment:** Safety was evaluated by monitoring the **incidence, severity, and relationship to the study drug of treatment-emergent adverse events (TEAEs)**, which were compared between the two treatment arms [5].

Mechanism of Action and Resistance Profile

Zoliflodacin is a first-in-class spiropyrimidinetrione antibiotic with a novel mechanism of action, which underlies its safety and efficacy profile [1] [3].



[Click to download full resolution via product page](#)

Its unique target, the GyrB subunit of DNA gyrase, is distinct from the binding sites of fluoroquinolones (which target GyrA) and other antibiotic classes. This novel target is the primary reason for the **lack of cross-resistance** with other antibiotics, including fluoroquinolones, and contributes to its **low propensity for resistance development in vitro** [1] [3] [9].

Key Takeaways for Researchers and Clinicians

- **Promising Safety Profile:** The data consistently show that **zoliflodacin** has a safety and tolerability profile comparable to the current standard of care, with no serious adverse events reported in the trial [2] [5].
- **Efficacy Against Resistant Strains:** **Zoliflodacin** maintains high microbiological cure rates against multidrug-resistant strains, including ciprofloxacin-resistant *N. gonorrhoeae*, which is a significant clinical advantage [8] [6] [9].
- **Potential as an Oral Alternative:** As a single-dose oral therapy, **zoliflodacin** could simplify treatment, improve patient compliance, and expand access in settings where injectable administration is a barrier [6] [7] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. IDWeek 2025: zoliflodacin is non-inferior to ceftriaxone ... [clinicaltrialsarena.com]
2. Positive results in largest pivotal phase 3 trial of a novel ... [gardp.org]
3. Phase 3 data show potential of new oral treatments for ... [eatg.org]
4. Investigational Antibiotic Shows Efficacy, Safety in Late ... [contagionlive.com]
5. FDA to Review Novel Oral Antibiotic for Uncomplicated ... [infectiousdiseaseadvisor.com]
6. Sarah McLeod, PhD, breaks down high cure rates with ... [contemporarypediatrics.com]
7. Sarah McLeod, PhD, discusses high cure rates with ... [contemporaryobgyn.net]
8. October 20, 2025 [innovivaspecialtytherapeutics.com]
9. Susceptibility of Neisseria gonorrhoeae to Zoliflodacin and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Safety and Efficacy Profile: Zoliflodacin vs. Standard of Care].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b004111#zoliflodacin-safety-profile-adverse-events-clinical-trials>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com